

Experimental Protocol for Cellulose Dissolution Using Morpholinium-Based Ionic Liquids

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Compound of Interest

Compound Name: *Morpholine lactate*

CAS No.: *80145-09-1*

Cat. No.: *B1505061*

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Application Note

Introduction

Cellulose, the most abundant biopolymer, presents significant potential in various fields, including pharmaceuticals and drug delivery, owing to its biocompatibility and biodegradability. However, its extensive intra- and intermolecular hydrogen bonding network renders it insoluble in common solvents. Ionic liquids (ILs), particularly morpholinium-based salts, have emerged as effective green solvents for cellulose dissolution, enabling its processing and functionalization. This document provides a detailed experimental protocol for the dissolution of cellulose using a morpholinium-based ionic liquid.

Disclaimer: Extensive literature searches did not yield specific experimental protocols for the use of **morpholine lactate** in cellulose dissolution. Therefore, this document provides a detailed protocol for a closely related and well-documented analogue: morpholinium acetate, often used in conjunction with dimethyl sulfoxide (DMSO) as a co-solvent. The similarity in the carboxylate anion structure (acetate vs. lactate) suggests that this protocol serves as a strong foundational methodology for exploratory experiments with **morpholine lactate**. Researchers

should consider this a starting point and may need to optimize conditions for their specific lactate-based ionic liquid.

Principle of Dissolution

Morpholinium-based ionic liquids disrupt the hydrogen bonding network of cellulose. The morpholinium cation and the acetate anion interact with the hydroxyl groups of the cellulose chains, leading to the separation of the polymer chains and their dissolution into the ionic liquid. The addition of a co-solvent like DMSO can enhance the dissolution process.^{[1][2]}

Applications in Drug Development

The resulting cellulose solutions can be utilized to fabricate various drug delivery systems, such as films, hydrogels, and microparticles. These systems can encapsulate therapeutic agents, offering possibilities for controlled and sustained drug release. The biocompatible nature of cellulose makes it an attractive candidate for such applications.

Experimental Protocols

I. Synthesis of Morpholinium Acetate Ionic Liquid

This protocol describes the synthesis of a generic morpholinium acetate, which can be adapted for different alkyl substitutions on the morpholine ring.

Materials:

- N-methylmorpholine (or other N-alkylmorpholine)
- 1-bromoalkane (e.g., bromoethane, allyl bromide)
- Acetonitrile
- Ion-exchange resin (e.g., Purolite SGA550OH)
- Acetic acid (1 M)
- Methanol
- Ethyl acetate

Procedure:

- Synthesis of Morpholinium Bromide Precursor:
 - In a round-bottom flask, combine N-methylmorpholine (0.2 mol), the desired 1-bromoalkane (0.25 mol), and acetonitrile (120 ml).[3]
 - Heat the mixture at a temperature between 70 and 80 °C for approximately 24 hours.[3]
The reaction time and temperature may vary depending on the reactivity of the bromoalkane.
 - After the reaction, cool the mixture and filter the resulting precipitate. Wash the product with ethyl acetate and dry under vacuum at 60 °C for 24 hours.[1][4]
- Ion Exchange to Morpholinium Acetate:
 - Pack a column with an appropriate ion-exchange resin (e.g., Purolite SGA550OH).
 - Dissolve the synthesized morpholinium bromide in methanol to a final concentration of 0.1 M.
 - Pass the solution through the ion-exchange column.[1]
 - Wash the column with methanol.
 - To the resulting hydroxide solution, add a stoichiometric amount of 1 M acetic acid and stir the mixture overnight.[3]
 - Remove the solvent using a rotary evaporator and further dry the resulting light-yellow ionic liquid in a vacuum oven at 60 °C for 72 hours.[3]
 - Measure the water content using Karl-Fischer titration.

II. Cellulose Dissolution in Morpholinium Acetate/DMSO

Materials:

- Cellulose (e.g., microcrystalline cellulose, wood pulp)

- Synthesized morpholinium acetate (e.g., N-ethyl-N-methylmorpholinium acetate - EMMorOAc)
- Dimethyl sulfoxide (DMSO)
- Three-neck vial
- Mechanical stirrer
- Nitrogen gas supply
- Heating mantle

Procedure:

- Due to the high viscosity of morpholinium acetates, gently heat the ionic liquid to facilitate its transfer.[\[3\]](#)
- In a three-neck vial equipped with a mechanical stirrer and a nitrogen inlet, add the morpholinium acetate and DMSO. A common mole ratio is 1:4.6 (IL:DMSO).[\[5\]](#)
- Begin stirring and purge the system with a continuous flow of nitrogen to prevent moisture uptake.[\[3\]](#)
- Add the desired weight percentage of cellulose to the solvent mixture. For example, to prepare a 3 wt% solution, add 0.03 g of cellulose for every 0.97 g of the IL/DMSO mixture.
- Heat the suspension to 120 °C under continuous mechanical stirring.[\[3\]](#)[\[5\]](#)
- The solution should become transparent within 15-20 minutes, indicating the complete dissolution of cellulose.[\[3\]](#)
- A small droplet of the solution can be observed under a polarized light microscope to confirm the absence of undissolved cellulose particles.[\[5\]](#)

III. Regeneration of Cellulose

Materials:

- Cellulose-ionic liquid solution
- Ethanol
- Stirring plate and stir bar
- Filtration apparatus

Procedure:

- Prepare a large excess of ethanol in a beaker with stirring.
- Slowly add the cellulose-ionic liquid solution to the ethanol. A precipitate of regenerated cellulose will form immediately.^{[3][5]}
- Continue stirring for a few minutes to ensure complete precipitation.
- Filter the precipitate and wash it thoroughly with excess ethanol to remove any residual ionic liquid.^{[3][5]}
- Repeat the washing step.
- Air-dry the regenerated cellulose sample.^{[4][5]}

Data Presentation

The following tables summarize quantitative data for cellulose dissolution in various morpholinium acetate systems, which can be used as a reference for experiments with **morpholine lactate**.

Table 1: Cellulose Solubility in N-allyl-N-methylmorpholinium Acetate ([AMMorp][OAc]) at 120 °C

Cellulose Type	Degree of Polymerization (DPn)	Maximum Solubility (wt%)	Dissolution Time (min)
Cellulose 1	789	30	20
Cellulose 2	1644	28	20
Cellulose 3	2082	25	20

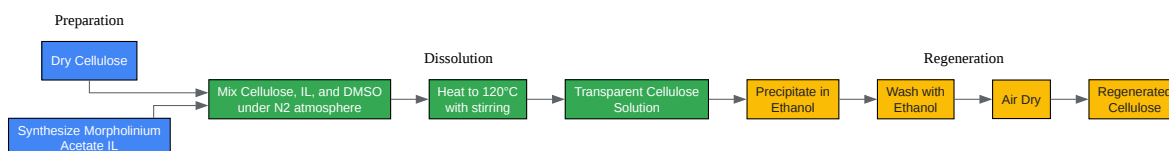
Data sourced from Raut et al. (2015).[\[6\]](#)[\[7\]](#)

Table 2: Cellulose Solubility in N-ethyl-N-methylmorpholinium Acetate (EMMorOAc)/DMSO

Cellulose Concentration (wt%)	Temperature (°C)	Observations
14	Not Specified	Highest dissolution capacity reported. [5]
1 (pulp)	120	Complete dissolution. [3]
3 (powder)	120	Complete dissolution. [3]

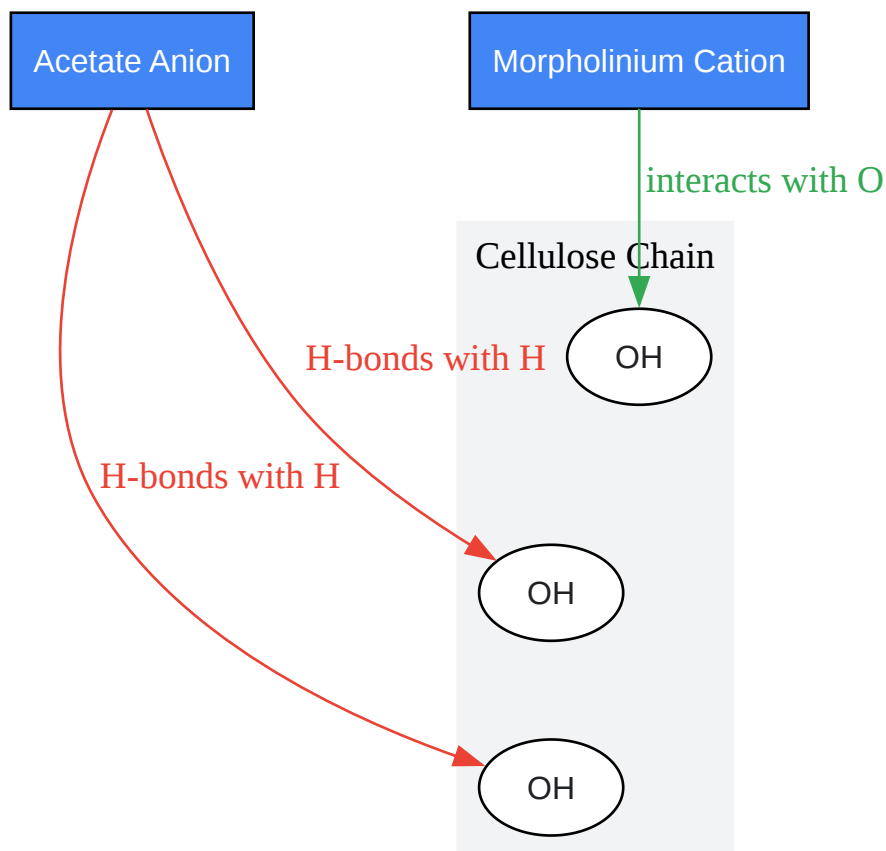
Visualizations

The following diagrams illustrate the general workflow and the proposed mechanism of cellulose dissolution by morpholinium-based ionic liquids.



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Figure 1: General workflow for cellulose dissolution and regeneration.



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